

Essential Safety and Logistical Information for Handling Ethyl Biphenyl-2-Carboxylate

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Compound of Interest

Compound Name: Ethyl biphenyl-2-carboxylate

Cat. No.: B011600

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For laboratory personnel, including researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate and essential safety protocols, operational guidance, and disposal plans for **Ethyl biphenyl-2-carboxylate** (CAS No. 19926-49-9). While comprehensive toxicological data for this specific compound is limited, the following procedures are based on established best practices for handling laboratory chemicals with unknown hazard profiles and data from its Safety Data Sheet (SDS).^[1]

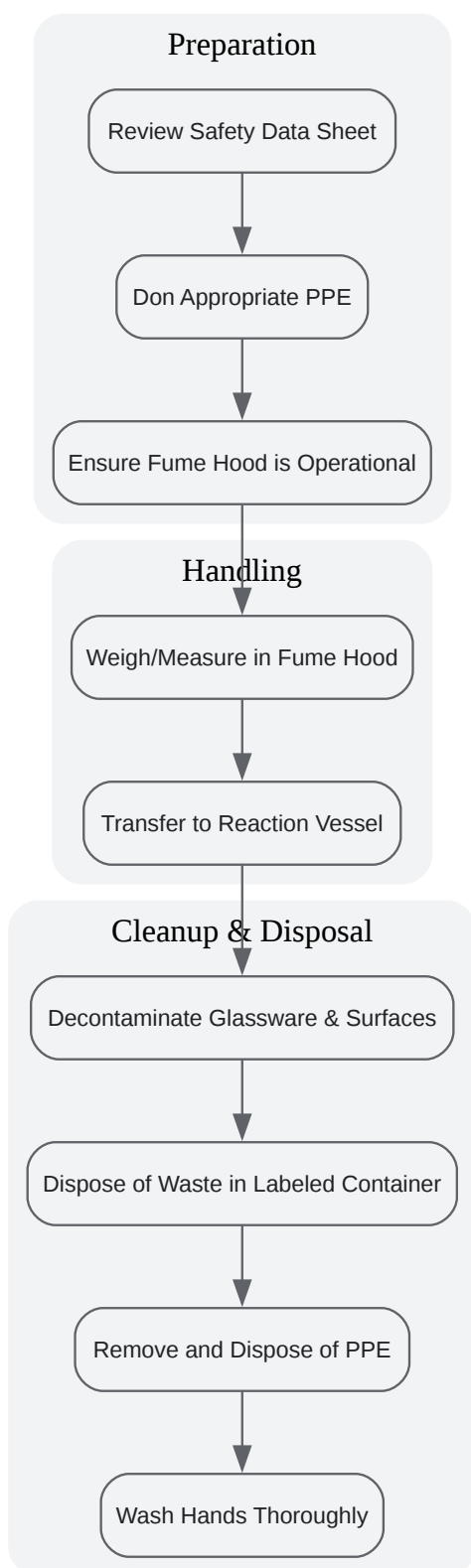
Personal Protective Equipment (PPE)

A foundational aspect of laboratory safety is the consistent and correct use of Personal Protective Equipment. The following table summarizes the recommended PPE for handling **Ethyl biphenyl-2-carboxylate**.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Should fit snugly around the eyes to protect from splashes. [2] [3]
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended for handling esters. [2] [4] [5] Gloves should be inspected for any signs of degradation or puncture before use.
Body Protection	Laboratory Coat	A standard lab coat is required to protect against skin contact. [3] [4] For procedures with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.
Respiratory Protection	Fume Hood	All handling of Ethyl biphenyl-2-carboxylate should be conducted in a well-ventilated laboratory fume hood to minimize inhalation of vapors or mists. [1]

Operational Plan: Safe Handling Workflow

Adherence to a standardized workflow is critical for minimizing the risk of exposure and ensuring procedural consistency. The following workflow outlines the key steps for the safe handling of **Ethyl biphenyl-2-carboxylate**.



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Caption: Workflow for the safe handling of **Ethyl biphenyl-2-carboxylate**.

Experimental Protocol: Safe Handling and Disposal

1. Pre-Handling Preparations:

- Review the Safety Data Sheet (SDS) for **Ethyl biphenyl-2-carboxylate**.[\[1\]](#)
- Ensure that a properly functioning chemical fume hood is available.
- Don the appropriate Personal Protective Equipment (PPE) as outlined in the table above.
- Prepare all necessary equipment and reagents before handling the compound.

2. Handling the Compound:

- Conduct all manipulations of **Ethyl biphenyl-2-carboxylate** within a certified chemical fume hood.[\[1\]](#)
- Avoid direct contact with skin and eyes.[\[1\]](#)
- Avoid inhalation of any vapors or mists.[\[1\]](#)
- Use appropriate tools (e.g., spatula, pipette) for transferring the chemical to prevent contamination and spillage.

3. In Case of a Spill:

- For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand).
- Collect the absorbed material into a suitable container for disposal.[\[1\]](#)
- Clean the spill area thoroughly with an appropriate solvent and then with soap and water.
- For large spills, evacuate the area and contact the appropriate emergency response team.

4. First Aid Measures:

- If inhaled: Move the individual to fresh air. If symptoms persist, seek medical attention.[\[1\]](#)
- In case of skin contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[\[1\]](#)
- In case of eye contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[\[1\]](#)
- If swallowed: Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention.[\[1\]](#)

5. Disposal Plan:

- Dispose of **Ethyl biphenyl-2-carboxylate** and any contaminated materials as special waste. [1]
- Arrange for disposal through a licensed disposal company, in accordance with local, regional, and national regulations.[1]
- Contaminated packaging should be disposed of in the same manner as the unused product. [1]

Chemical and Physical Properties

The following table summarizes key quantitative data for **Ethyl biphenyl-2-carboxylate**.

Property	Value
Molecular Formula	C ₁₅ H ₁₄ O ₂
Molecular Weight	226.27 g/mol [6][7]
Boiling Point	360.751 °C at 760 mmHg[6]
Density	1.082 g/cm ³ [6]
CAS Number	19926-49-9[1][6][7]

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